

# Carpetimycin C: A Technical Guide to its Biological Origin and Natural Source

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Carpetimycin C*

Cat. No.: *B1218986*

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## Introduction

**Carpetimycin C** is a member of the carbapenem class of  $\beta$ -lactam antibiotics, a group of potent broad-spectrum antibacterial agents. Like other carbapenems, it exhibits strong activity against a wide range of Gram-positive and Gram-negative bacteria. This technical guide provides a comprehensive overview of the biological origin, natural source, and available data on **Carpetimycin C**, intended to support research and development efforts in the field of novel antibiotics.

## Biological Origin and Natural Source

**Carpetimycin C** is a secondary metabolite produced by actinomycetes, specifically strains of the genus *Streptomyces*. The primary identified natural sources of **Carpetimycin C** are:

- *Streptomyces* sp. KC-6643: This strain was the original source from which **Carpetimycin C** and D were first isolated.<sup>[1]</sup> It is also known to produce Carpetimycins A and B.<sup>[1]</sup>
- *Streptomyces griseus* subsp. *cryophilus*: This subspecies is another known producer of Carpetimycins.<sup>[2]</sup>

These soil-dwelling bacteria synthesize **Carpetimycin C** through a complex biosynthetic pathway, which is believed to be similar to that of other carbapenem antibiotics.

## Quantitative Data

While specific quantitative data for the fermentation yield and purification of **Carpetimycin C** is not readily available in the public domain, data on its physico-chemical properties and the bioactivity of the closely related Carpetimycin A provide valuable insights.

Table 1: Physico-chemical Properties of Carpetimycins C and D[1]

| Property                               | Carpetimycin C                                                  | Carpetimycin D                                                                |
|----------------------------------------|-----------------------------------------------------------------|-------------------------------------------------------------------------------|
| Molecular Formula                      | C <sub>14</sub> H <sub>20</sub> N <sub>2</sub> O <sub>7</sub> S | C <sub>14</sub> H <sub>20</sub> N <sub>2</sub> O <sub>10</sub> S <sub>2</sub> |
| Molecular Weight                       | 360                                                             | 440                                                                           |
| UV λ <sub>max</sub> (H <sub>2</sub> O) | 298 nm                                                          | 298 nm                                                                        |
| Appearance                             | Amorphous powder                                                | Amorphous powder                                                              |
| Solubility                             | Soluble in water                                                | Soluble in water                                                              |

Table 2: Minimum Inhibitory Concentrations (MIC) of Carpetimycin A[3][4]

| Bacterial Strain                          | MIC (µg/mL) |
|-------------------------------------------|-------------|
| Escherichia coli (clinical isolates)      | 0.39        |
| Klebsiella sp. (clinical isolates)        | 0.39        |
| Proteus sp. (clinical isolates)           | 1.56        |
| Staphylococcus aureus (clinical isolates) | 1.56        |
| Enterobacter sp. (clinical isolates)      | 3.13        |
| Citrobacter sp. (clinical isolates)       | 3.13        |

Note: The inhibitory concentration of Carpetimycin A required to inhibit more than 90% of clinical isolates is presented.[3][4]

## Experimental Protocols

The following are detailed methodologies for the fermentation, isolation, and purification of **Carpetimycin C**, based on established protocols for carbapenem production from *Streptomyces* species.

## Fermentation Protocol

This protocol describes the submerged fermentation of *Streptomyces* sp. KC-6643 for the production of **Carpetimycin C**.

- Inoculum Preparation:
  - Prepare a seed culture by inoculating a loopful of *Streptomyces* sp. KC-6643 spores or mycelia into a 250 mL flask containing 50 mL of a suitable seed medium (e.g., Tryptic Soy Broth).
  - Incubate the flask at 28°C on a rotary shaker at 200 rpm for 48-72 hours until a dense culture is obtained.<sup>[5]</sup>
- Production Fermentation:
  - Aseptically transfer the seed culture (5-10% v/v) into a production fermenter containing a sterile production medium. A typical production medium for carbapenem biosynthesis includes a carbon source (e.g., glucose, glycerol), a nitrogen source (e.g., peptone, yeast extract), and mineral salts.
  - Maintain the fermentation at 28°C with controlled aeration and agitation for 5-7 days.<sup>[6]</sup> The pH of the medium should be monitored and maintained within the optimal range for antibiotic production (typically pH 6.5-7.5).

## Isolation and Purification Protocol

This protocol outlines the steps for extracting and purifying **Carpetimycin C** from the fermentation broth.

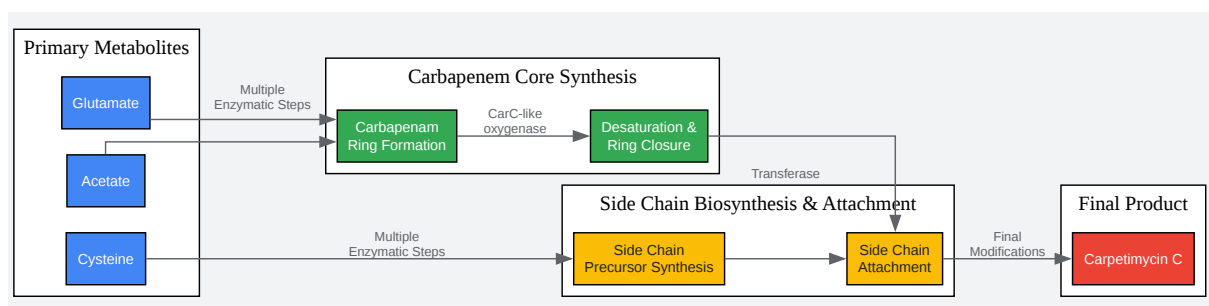
- Cell Removal:
  - After the fermentation is complete, harvest the broth and remove the mycelia by centrifugation or filtration.

- Initial Extraction:
  - The clarified fermentation broth is subjected to adsorption chromatography using a non-ionic porous resin (e.g., Amberlite XAD).
  - After washing the resin to remove impurities, the adsorbed Carpetimycins are eluted with an organic solvent such as aqueous acetone or methanol.
- Ion-Exchange Chromatography:
  - The eluate is concentrated under reduced pressure and then subjected to ion-exchange chromatography on a column of anion-exchange resin (e.g., DEAE-cellulose).
  - A salt gradient (e.g., NaCl or NH<sub>4</sub>Cl) is used to elute the bound compounds. Fractions are collected and assayed for activity.
- Gel Filtration Chromatography:
  - Active fractions from the ion-exchange step are pooled, concentrated, and further purified by gel filtration chromatography (e.g., Sephadex G-10) to separate compounds based on size.
- High-Performance Liquid Chromatography (HPLC):
  - The final purification of **Carpetimycin C** is achieved by preparative reverse-phase HPLC. [7]
  - A C18 column is typically used with a mobile phase consisting of a gradient of acetonitrile in a suitable buffer (e.g., phosphate buffer).
  - Fractions containing pure **Carpetimycin C** are collected, pooled, and lyophilized to obtain the final product as a powder.

## Mandatory Visualizations

### Putative Biosynthetic Pathway of Carpetimycin C

Since the specific biosynthetic pathway for **Carpetimycin C** has not been fully elucidated, the following diagram presents a putative pathway based on the known biosynthesis of other carbapenems, such as thienamycin, in *Streptomyces*. The pathway starts from primary metabolites and involves a series of enzymatic reactions to construct the characteristic carbapenem core and append the side chains.

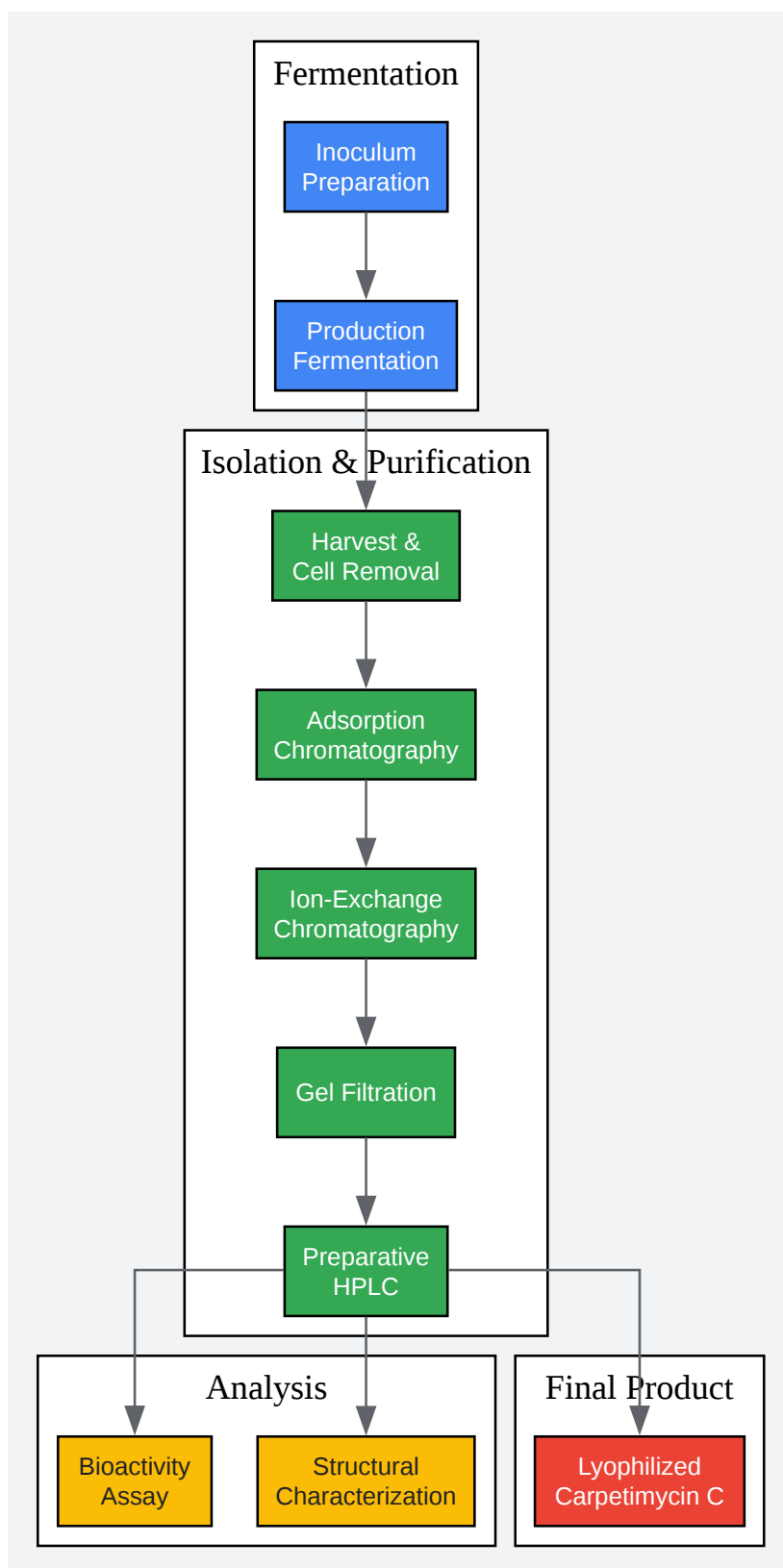


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Caption: A putative biosynthetic pathway for **Carpetimycin C**.

## Experimental Workflow for Carpetimycin C Production and Isolation

The following diagram illustrates the overall workflow from the fermentation of the producing microorganism to the final purified product.



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Caption: Workflow for **Carpetimycin C** production and isolation.

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